

2,6-Dimethoxyisonicotinaldehyde safety and hazards information

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Compound of Interest

Compound Name: 2,6-Dimethoxyisonicotinaldehyde

Cat. No.: B1587378

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Compound Identification and Physicochemical Characteristics

A precise understanding of a compound's identity and physical properties is the foundation of a robust safety assessment.

Synonyms and Identifiers:

- IUPAC Name: 2,6-dimethoxypyridine-4-carbaldehyde[1]
- Common Synonyms: 2,6-Dimethoxypyridine-4-carboxaldehyde[1]
- CAS Number: 52606-01-6[1]
- Molecular Formula: C₈H₉NO₃[1]

Property	Value	Source
Molecular Weight	167.16 g/mol	[1]
Appearance	Solid (form may vary)	General knowledge
InChIKey	VVFYKYAJHFLXGP-UHFFFAOYSA-N	[1]

The presence of the aldehyde group suggests potential reactivity and the capacity to act as an irritant, a common characteristic of short-chain aldehydes. The dimethoxy-substituted pyridine ring influences its solubility and metabolic profile, but a comprehensive toxicological profile is not yet fully established.

Globally Harmonized System (GHS) Hazard Classification

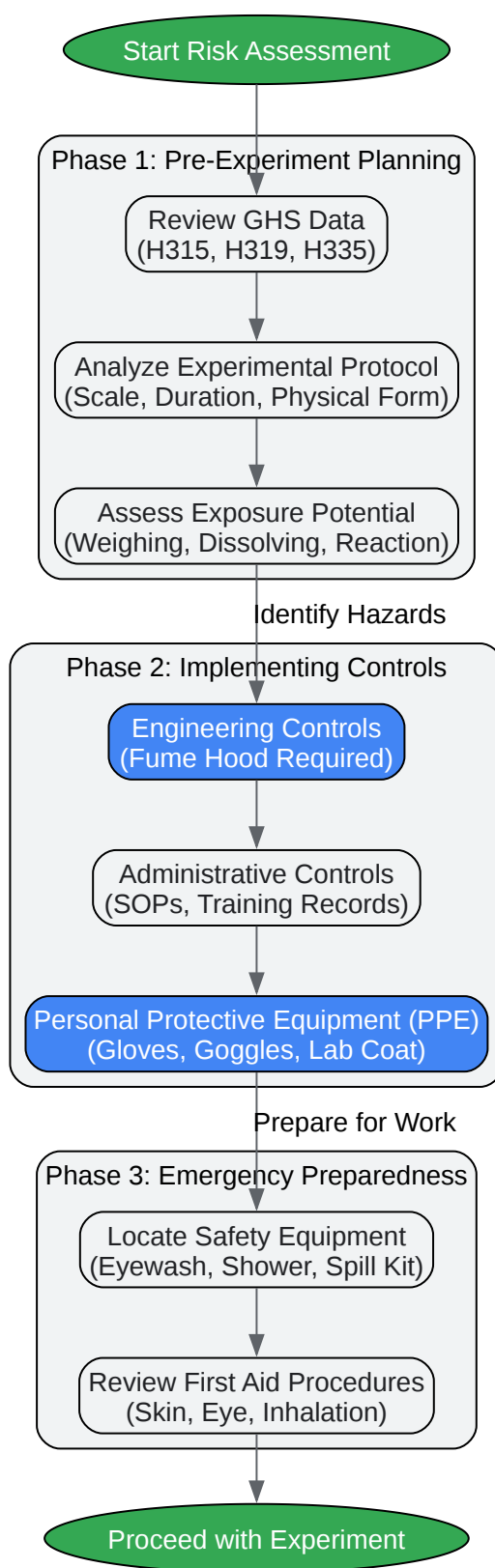
The Globally Harmonized System (GHS) provides a standardized framework for communicating hazard information. According to notifications made to the European Chemicals Agency (ECHA), **2,6-Dimethoxyisonicotinaldehyde** is classified as follows.[\[1\]](#)

GHS Classification	Details
Pictogram	Irritant
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation. [1] H319: Causes serious eye irritation. [1] H335: May cause respiratory irritation. [1]
Hazard Classes	Skin Irritation (Category 2) [1] Serious Eye Irritation (Category 2A) [1] Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory Tract Irritation [1]

This classification firmly places the compound in a category requiring diligent adherence to safety protocols to prevent contact with skin, eyes, and the respiratory system. The causality stems from the aldehyde's reactivity, which can lead to localized inflammation and irritation upon contact with mucosal tissues and skin.

Laboratory Risk Assessment: A Dynamic Workflow

A static checklist is insufficient for ensuring safety. A dynamic risk assessment should precede any new experimental protocol involving **2,6-Dimethoxyisonicotinaldehyde**. The objective is to identify potential exposure scenarios and implement tailored control measures.



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Caption: A workflow for conducting a risk assessment before handling **2,6-Dimethoxyisonicotinaldehyde**.

Safe Handling and Engineering Controls

The principle of "as low as reasonably practicable" (ALARP) should guide all handling procedures to minimize exposure.

Ventilation: All manipulations of solid **2,6-Dimethoxyisonicotinaldehyde** and its solutions must be conducted within a certified chemical fume hood.^{[2][3]} This is the primary engineering control to mitigate the risk of respiratory irritation (H335) by capturing dust and vapors at the source.

Personal Protective Equipment (PPE): A comprehensive PPE regimen is mandatory.^[4]

- **Eye and Face Protection:** Safety goggles that provide a complete seal around the eyes are required to protect against splashes and airborne particles, directly addressing the H319 "Causes serious eye irritation" hazard.^{[5][6][7]} A face shield should be worn over goggles during procedures with a high splash potential.^[5]
- **Skin Protection:** A standard laboratory coat must be worn and kept buttoned.^[2]
- **Hand Protection:** Chemically resistant gloves, such as nitrile or neoprene, are essential.^{[7][8]} Gloves must be inspected for integrity before each use. The causality behind this requirement is to prevent direct contact that would lead to skin irritation (H315). Proper glove removal technique (without touching the outer surface) is critical to avoid cross-contamination.

Storage and Stability

Proper storage is crucial for maintaining the compound's integrity and preventing the formation of potentially more hazardous degradation products.

- **Storage Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated area.^{[2][7][8][9]} The storage area should be away from heat and direct sunlight.^[8]

- Incompatible Materials: Based on the reactivity of similar aldehyde compounds, avoid storage near strong oxidizing agents and strong bases.[7][10] Contact with these substances could lead to vigorous or exothermic reactions.

Emergency Procedures: A Self-Validating System

In the event of an exposure or spill, a rapid and correct response is critical. All personnel must be familiar with these protocols and the location of safety equipment.

First Aid Measures:

- Inhalation: Immediately move the affected person to fresh air.[8][11][12] If breathing is difficult or irritation persists, seek immediate medical attention.[8][9][11]
- Skin Contact: Immediately remove all contaminated clothing.[12][13] Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes.[7][8][11] If skin irritation develops or persists, seek medical attention.[8]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7][8][9][14] Remove contact lenses if present and easy to do.[7][14] Seek immediate medical attention.[7][8][9]
- Ingestion: Do NOT induce vomiting.[8][11][14] Rinse the mouth with water.[8][11] Seek immediate medical attention.[8][14]

Accidental Release Measures (Spills):

- Evacuate non-essential personnel from the immediate area.
- Ensure adequate ventilation and wear appropriate PPE.
- Avoid generating dust.[7][8][13]
- Carefully sweep or scoop up the solid material and place it into a suitable, labeled, and sealed container for hazardous waste disposal.[7][8][13]
- Wash the spill site thoroughly after material pickup is complete.[8]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8][11]
- Specific Hazards: Combustion may produce toxic gases, including carbon oxides and nitrogen oxides.[7]
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[7][11][13]

Disposal Considerations

All waste containing **2,6-Dimethoxyisonicotinaldehyde**, including empty containers and contaminated materials (e.g., gloves, paper towels), must be disposed of as hazardous chemical waste.[7] Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this material down the drain or in regular trash.

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